

Guide Technique sur la Structure Cristalline du Cyanure de Cuivre(I)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanure de cuivre

Cat. No.: B1202555

[Get Quote](#)

À l'attention des chercheurs, scientifiques et professionnels du développement de médicaments.

Ce document présente une analyse technique approfondie de la structure cristalline du **cyanure de cuivre(I)** (CuCN), un composé inorganique essentiel utilisé comme catalyseur, en électroplastie et comme réactif dans la synthèse de nitriles.^[1] Le **cyanure de cuivre(I)** est un polymère de coordination qui existe sous deux principales formes polymorphiques : une phase de basse température (LT-CuCN) et une phase de haute température (HT-CuCN).^[1]

Polymorphisme et Structures Cristallines

Le **cyanure de cuivre(I)** se présente sous la forme d'une poudre presque blanche et existe en deux polymorphes.^[1] Des échantillons impurs peuvent présenter une couleur verte due à la présence d'impuretés de Cu(II).^[1] La structure des deux polymorphes est constituée de chaînes -[Cu-CN]- formées par des centres de cuivre(I) linéaires liés par des ponts cyanure.^[1]

Phase de Haute Température (HT-CuCN)

La forme de haute température du CuCN est isostructurale avec le cyanure d'argent (AgCN).^[2] ^[3] Sa structure a été caractérisée par affinement de Rietveld à partir de données de diffraction de rayons X sur poudre.^{[2][3]} Les chaînes linéaires -[Cu-CN]- s'agencent selon un réseau hexagonal.^[1] Au sein de cette structure, il existe un désordre tête-bêche des anions cyanure.^{[2][3]}

Phase de Basse Température (LT-CuCN)

Dans le polymorphe de basse température, les chaînes -[Cu-CN]- dévient de la linéarité et s'organisent en couches ondulées.^[1] Ces couches s'empilent selon un motif AB, avec une rotation de 49° des chaînes dans les couches adjacentes.^[1] La structure cristalline de la forme LT-CuCN est orthorhombique.

Données Cristallographiques

Les données quantitatives relatives aux deux polymorphes du CuCN sont résumées dans les tableaux ci-dessous pour en faciliter la comparaison.

Tableau 1 : Données Cristallographiques du Polymorphe HT-CuCN.

Paramètre	Valeur (à 77 K)
Système Cristallin	Rhomboédrique (Hexagonal)
Groupe d'Espace	R3m (No. 166)
Paramètres de Maille	$a = 597.109(8) \text{ pm}$
$c = 484.33(5) \text{ pm}$	
Volume de la Maille	$150.3 \times 10^6 \text{ pm}^3$
Nombre d'Unités Formulaires (Z)	3
Densité Calculée	2.97 g/cm ³

Source : Reckeweg, O., et al., Z. Naturforsch. 58b, 155–158 (2003).^{[2][3]}

Tableau 2 : Coordonnées Atomiques et Paramètres de Déplacement pour HT-CuCN à 77 K.

Atome	Site de Wyckoff	x	y	z	Uiso (pm ²)
Cu	3a	0	0	0	118(7)
C/N	6c	0	0	0.3915(10)	130(6)

Note : Les atomes de carbone et d'azote occupent le même site avec un désordre tête-bêche.

Source :
Reckeweg,
O., et al., Z.
Naturforsch.
58b, 155–158
(2003).[\[2\]](#)[\[3\]](#)

Tableau 3 : Données Cristallographiques du Polymorphe LT-CuCN.

Paramètre	Valeur
Système Cristallin	Orthorhombique
Groupe d'Espace	C222 ₁
Nombre d'Unités Formulaires (Z)	4

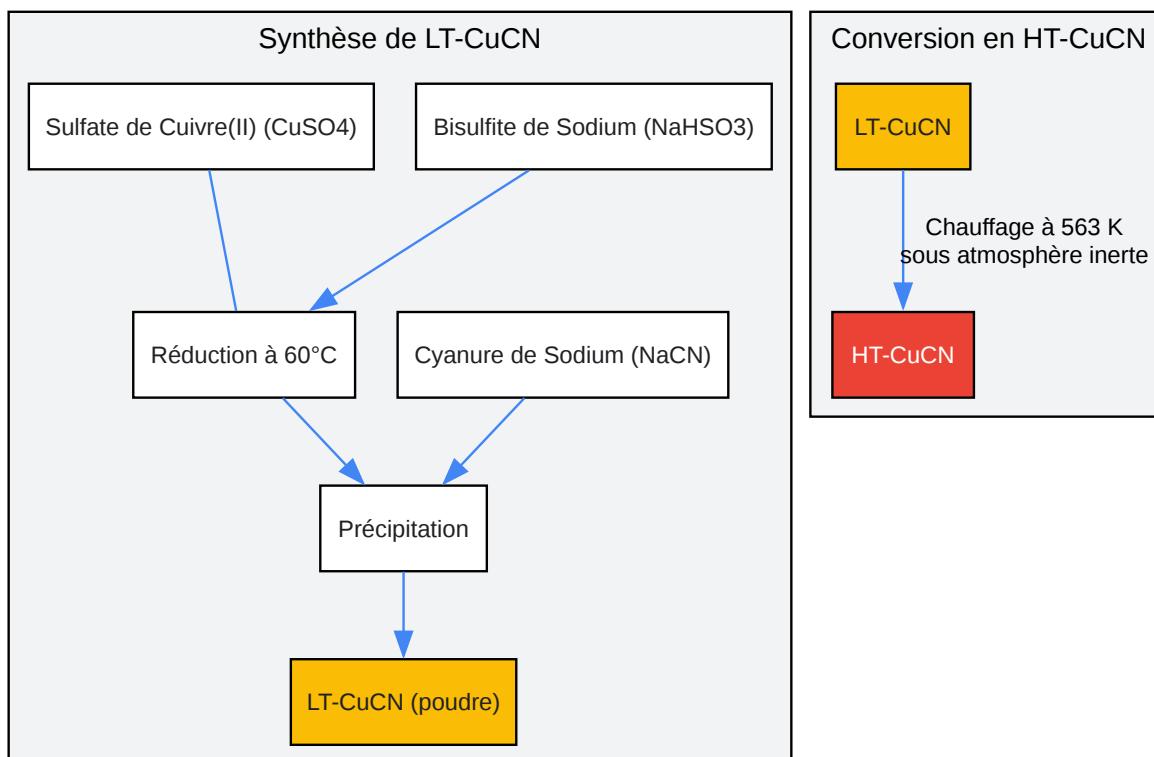
Note : Les paramètres de maille détaillés et les coordonnées atomiques pour la phase LT-CuCN ne sont pas disponibles dans les documents consultés.

Protocoles Expérimentaux

Synthèse des Polymorphes

Synthèse de LT-CuCN : Le **cyanure de cuivre(I)** sous sa forme de basse température est disponible commercialement. Il peut être préparé par la réduction du sulfate de cuivre(II) avec du bisulfite de sodium à 60 °C, suivie de l'ajout de cyanure de sodium pour précipiter le LT-CuCN pur sous forme d'une poudre jaune pâle.[1] La réaction est effectuée en conditions légèrement acides.[1]

Conversion en HT-CuCN : La conversion du polymorphe de basse température (LT-CuCN) en polymorphe de haute température (HT-CuCN) s'effectue par chauffage à 563 K (290 °C) sous atmosphère inerte.[4]



[Click to download full resolution via product page](#)

Légende : Schéma réactionnel pour la synthèse de LT-CuCN et sa conversion en HT-CuCN.

Caractérisation Structurale par Diffraction des Rayons X (DRX)

La détermination de la structure cristalline des polymorphes du CuCN repose principalement sur la diffraction de rayons X sur poudre.

Préparation de l'échantillon : L'échantillon de CuCN est finement broyé pour obtenir une poudre homogène.

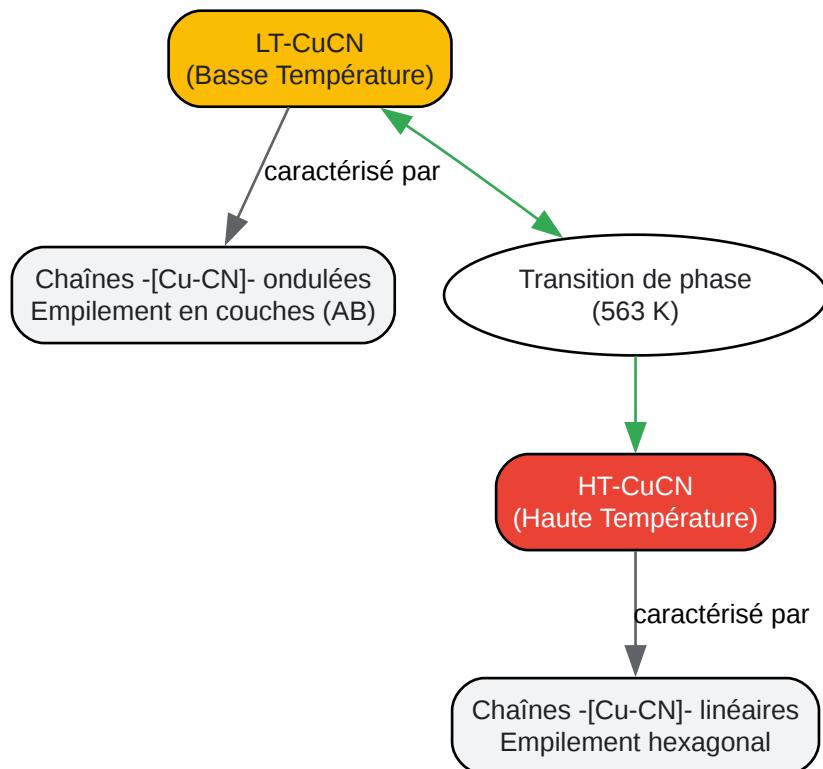
Collecte des données : Le diagramme de diffraction des rayons X sur poudre est enregistré à l'aide d'un diffractomètre. Pour l'étude de la phase HT-CuCN, les données ont été collectées à basse température (77 K) pour minimiser l'agitation thermique et améliorer la résolution des pics de diffraction.

Affinement de la structure par la méthode de Rietveld : La méthode de Rietveld est une technique d'affinement de profil qui permet d'analyser l'intégralité du diagramme de diffraction. Un modèle structural initial est utilisé pour calculer un diagramme de diffraction théorique. Les paramètres structuraux (paramètres de maille, positions atomiques, etc.) et de profil (forme des pics) sont ensuite affinés par une méthode des moindres carrés jusqu'à ce que le diagramme calculé corresponde au mieux au diagramme observé.[\[2\]](#)[\[3\]](#)

Légende : Flux de travail pour la détermination de la structure cristalline par DRX et affinement Rietveld.

Relations Structurelles

Les deux polymorphes du CuCN sont constitués de chaînes -[Cu-CN]- mais diffèrent par leur arrangement tridimensionnel. La transition de la forme LT à la forme HT est une étape clé qui modifie l'empilement et la linéarité de ces chaînes.



[Click to download full resolution via product page](#)

Légende : Relation entre les polymorphes LT-CuCN et HT-CuCN et leurs caractéristiques structurales.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Copper(I) cyanide - Wikipedia [en.wikipedia.org]
- 2. znaturforsch.com [znaturforsch.com]
- 3. znaturforsch.com [znaturforsch.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Guide Technique sur la Structure Cristalline du Cyanure de Cuivre(I)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1202555#structure-cristalline-du-cyanure-de-cuivre>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com